

# Comprehensive Safety and Handling Guide for OPC 4392 Hydrochloride

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## Compound of Interest

Compound Name: OPC 4392 hydrochloride

Cat. No.: B15616201

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This guide provides essential safety and logistical information for handling **OPC 4392 hydrochloride** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment, operational plans, and disposal methods.

## Hazard Identification and Safety Data Summary

**OPC 4392 hydrochloride** is a compound that requires careful handling due to its potential health effects. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin and serious eye irritation[1]. The substance is a physiologically highly active, therapeutically usable compound that must be handled with the care required for hazardous materials.

Category	Information	GHS Codes
Product Identification	OPC 4392 Hydrochloride	Synonyms: 7-[3-(4-[2,3-Dimethylphenyl]piperazinyl)propoxy]-2(1H)-quinolinone Hydrochloride Salt
Hazard Statements	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation. Causes serious eye irritation.	H302, H312, H332, H315, H319
Precautionary Statements	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection.	P261, P271, P280

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **OPC 4392 hydrochloride**, the following personal protective equipment is mandatory.

- **Eye and Face Protection:** Wear safety glasses with side-shields or a face shield. All eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU)[2].
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit are required to prevent skin contact. Wash hands thoroughly after handling[1].
- **Respiratory Protection:** Use a NIOSH-approved respirator or an effective engineering control such as a chemical fume hood, especially when working with the solid form to avoid dust formation[1][3].

## Operational and Handling Protocol

Adherence to a strict operational protocol is crucial for the safe handling of **OPC 4392 hydrochloride**.

#### 1. Engineering Controls:

- Always handle this compound within a certified chemical fume hood to ensure adequate ventilation and minimize inhalation risk[3].
- Provide appropriate exhaust ventilation at places where dust is formed[1].

#### 2. Handling Procedures:

- Avoid contact with skin, eyes, and clothing[2].
- Avoid the formation of dust and aerosols[1].
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- For maximum recovery of the product, centrifuge the original vial before removing the cap[4].

#### 3. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place[3].
- Long-term storage is recommended at -20°C, while short-term storage at room temperature may be acceptable[4].

## Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is critical.

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician immediately[1][3].
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician[1][3].
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses if present and easy to do so[1].
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately[1][3].

- Spills: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Avoid dust formation. Sweep up the spilled material and shovel it into a suitable, closed container for disposal. Do not let the product enter drains[1][2].

## Disposal Plan

Proper disposal of **OPC 4392 hydrochloride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Dispose of the contents and container to an approved waste disposal plant[3]. This should be done through a licensed professional waste disposal service[1].
- Method of Disposal: Chemical incineration with an afterburner and scrubber is a recommended method. Exercise extra care as the material may be highly flammable[1].

## Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **OPC 4392 hydrochloride**.

## Safe Handling and Disposal Workflow for OPC 4392 Hydrochloride

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **OPC 4392 hydrochloride**.

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